

Technical Guide: Physical Properties of Octan-1-amine

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Compound of Interest

Compound Name: 2-Ethoxyoctan-1-amine

Cat. No.: B15310449

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Introduction

This technical guide addresses the physical properties of primary amines, with a specific focus on Octan-1-amine. Initial searches for "**2-Ethoxyoctan-1-amine**" did not yield specific data for this compound, suggesting it is not a widely studied or commercially available substance. Consequently, this guide provides a comprehensive overview of the physical properties of the closely related and well-documented compound, Octan-1-amine (also known as n-octylamine). This information serves as a valuable reference for researchers, scientists, and drug development professionals interested in the physicochemical characteristics of long-chain primary amines.

Octan-1-amine is an 8-carbon primary aliphatic amine.^[1] It appears as a yellow liquid with an ammonia-like odor and is insoluble in water.^[1]

Quantitative Data Presentation

The physical properties of Octan-1-amine are summarized in the table below, providing a clear and concise overview of its key characteristics.

Physical Property	Value	Units
Molecular Weight	129.24	g/mol
Boiling Point	175-177	°C
Melting Point	-5 to -1	°C
Density	0.782	g/mL at 25 °C
Water Solubility	0.2	g/L at 25 °C
Vapor Pressure	1	mmHg at 20 °C
Refractive Index	1.429	n _{20/D}

Data sourced from ChemBK and PubChem.[\[1\]](#)[\[2\]](#)

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of primary amines like Octan-1-amine.

Determination of Boiling Point (Thiele Tube Method)

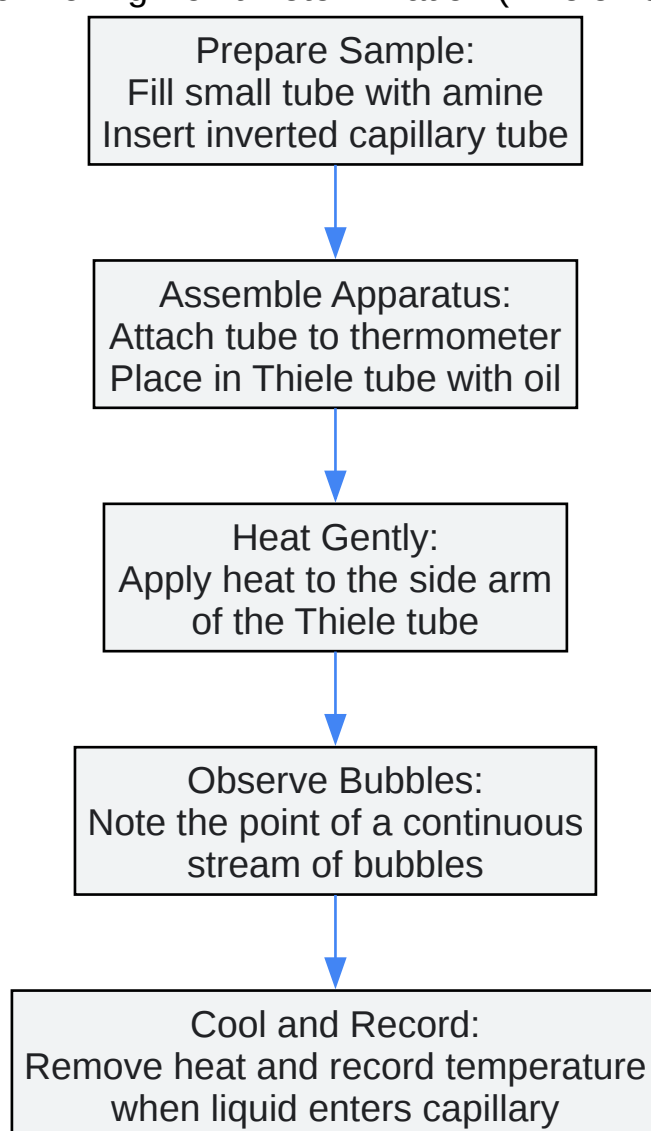
The Thiele tube method is a common and efficient technique for determining the boiling point of a liquid sample, requiring only a small amount of the substance.

Methodology:

- **Sample Preparation:** A small amount of the amine is placed in a small test tube. A capillary tube, sealed at one end, is then inserted into the test tube with the open end down.
- **Apparatus Setup:** The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil).
- **Heating:** The side arm of the Thiele tube is gently and uniformly heated. The design of the tube allows for the circulation of the oil, ensuring even heating of the sample.

- **Observation:** As the temperature rises, the air trapped in the capillary tube will expand and exit, forming a slow stream of bubbles. Upon reaching the boiling point of the amine, the vapor pressure of the liquid will equal the atmospheric pressure, resulting in a continuous and rapid stream of bubbles from the capillary tube.
- **Boiling Point Determination:** The heat source is removed, and the liquid is allowed to cool. The boiling point is the temperature at which the stream of bubbles ceases, and the liquid just begins to enter the capillary tube.

Workflow for Boiling Point Determination (Thiele Tube Method)



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Boiling Point Determination Workflow

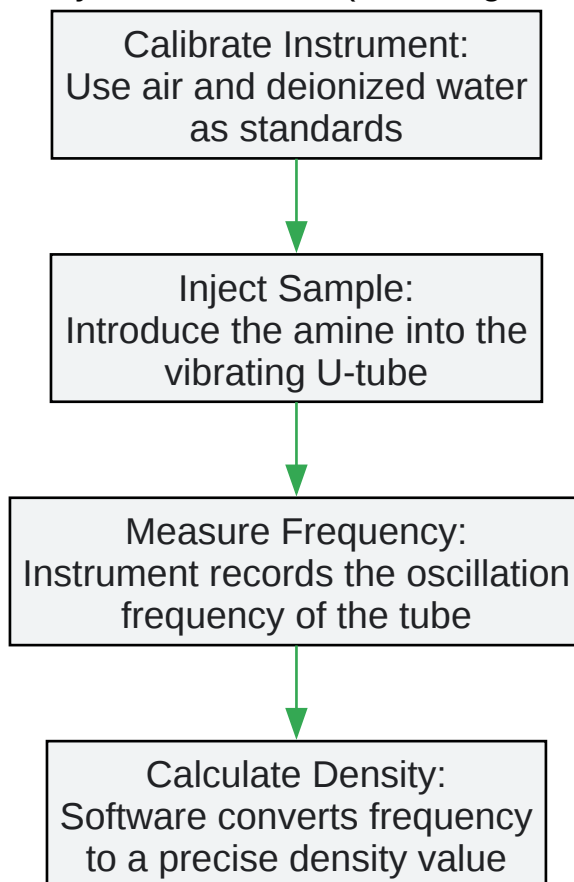
Determination of Density (Vibrating Tube Densitometer)

A vibrating tube densitometer provides a precise and rapid measurement of a liquid's density.

Methodology:

- **Calibration:** The instrument is calibrated using two standards of known density, typically dry air and deionized water.
- **Sample Injection:** The amine sample is injected into the U-shaped vibrating tube within the instrument, ensuring no air bubbles are present.
- **Measurement:** The tube is electromagnetically excited to oscillate at its natural frequency. The instrument measures this frequency, which is dependent on the mass, and therefore the density, of the sample in the tube.
- **Data Conversion:** The instrument's software converts the measured frequency into a density value, often with temperature control and compensation. For accurate measurements of aqueous amine solutions at varying pressures and temperatures, a vibrating tube densimeter like the Anton Paar DMA HPM can be utilized.^{[3][4][5]}

Workflow for Density Measurement (Vibrating Tube Densitometer)



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Density Measurement Workflow

Determination of Water Solubility

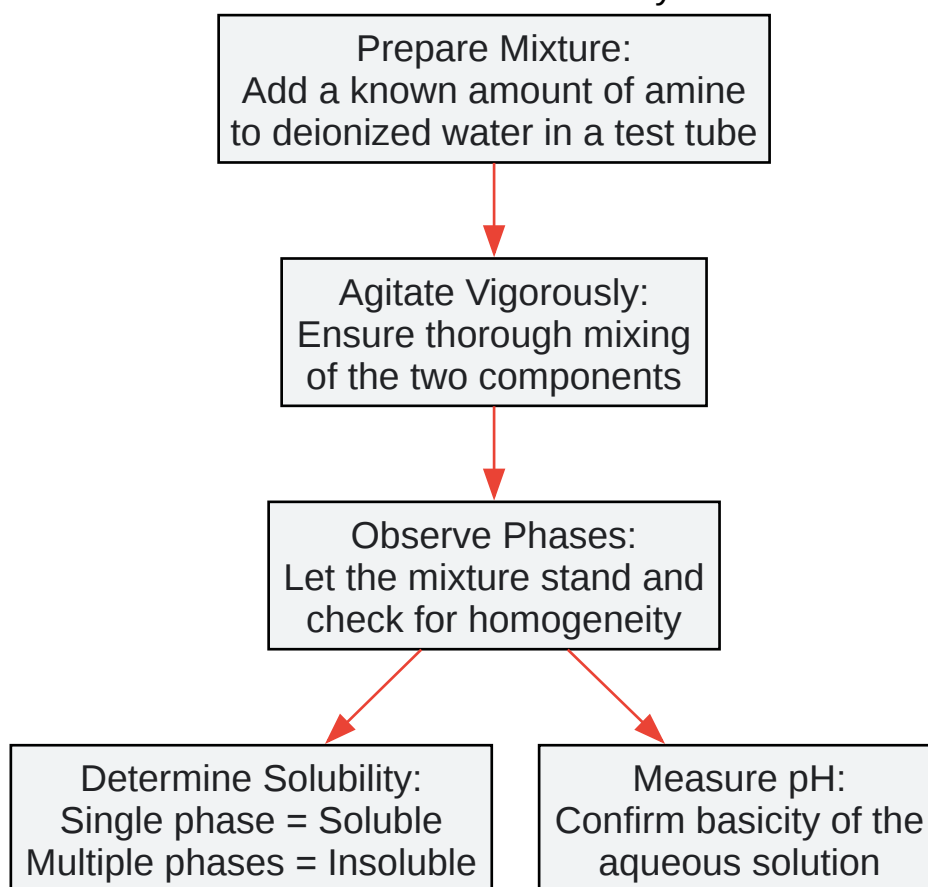
A straightforward qualitative and semi-quantitative assessment of solubility can be performed through direct observation.

Methodology:

- **Sample Preparation:** A specific volume of deionized water (e.g., 2 mL) is added to a clean test tube.
- **Amine Addition:** A small, measured amount of the amine (e.g., 5 drops) is added to the water.

- **Mixing:** The mixture is vigorously agitated (e.g., using a vortex mixer) for a set period to ensure thorough mixing.
- **Observation:** The test tube is allowed to stand, and the mixture is observed for homogeneity. The formation of a single, clear phase indicates solubility, while the presence of distinct layers or a cloudy suspension indicates insolubility or partial solubility. For primary amines, the solution may become cloudy upon dissolution due to the basicity and formation of ammonium hydroxide.[6]
- **pH Measurement:** The pH of the resulting solution can be tested with pH paper to confirm the basic nature of the amine.[7]

Workflow for Water Solubility Test



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Water Solubility Test Workflow

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